

# Molecular weight and formula of CK2 Inhibitor IV

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## Compound of Interest

Compound Name: Casein Kinase II Inhibitor IV

Cat. No.: B3057917

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## An In-depth Technical Guide to CK2 Inhibitor IV

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of CK2 Inhibitor IV, a potent and selective inhibitor of Casein Kinase 2 (CK2). This document details its chemical properties, biological activity, and the key signaling pathways it modulates, with a focus on its role as an inducer of keratinocyte differentiation. Detailed experimental protocols and visual diagrams are provided to support researchers in their study of this compound.

## Core Properties of CK2 Inhibitor IV

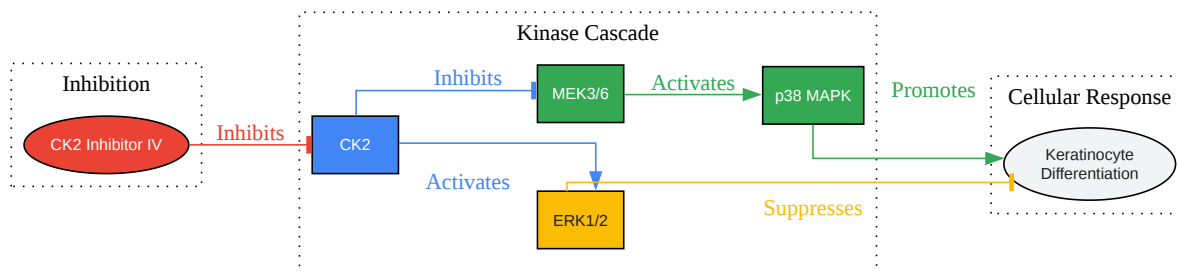
CK2 Inhibitor IV is a cell-permeable compound belonging to the pyrrolo[2,3-d]pyrimidine class of kinase inhibitors. It is distinguished by its high potency and selectivity for CK2.

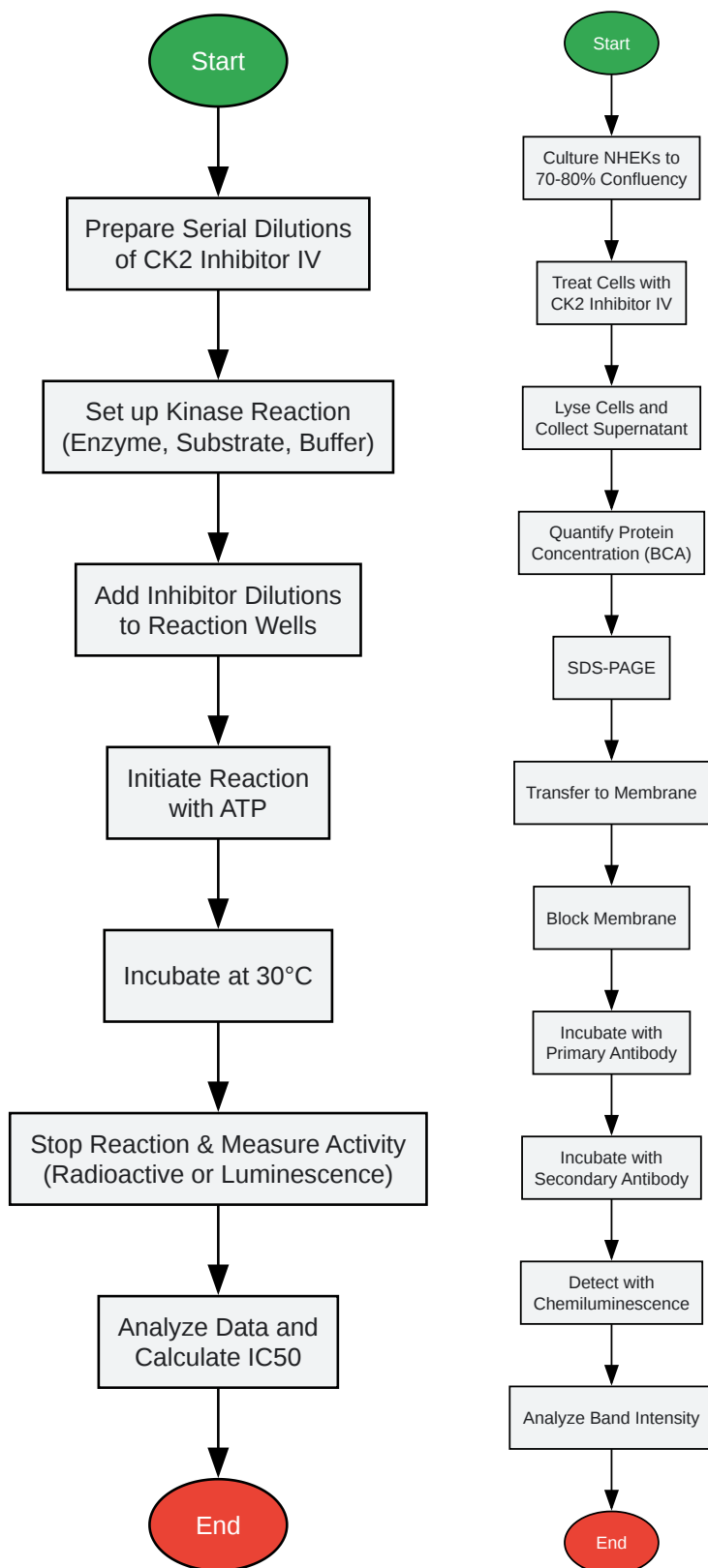
Property	Value
Molecular Formula	C <sub>24</sub> H <sub>23</sub> N <sub>5</sub> O <sub>3</sub>
Molecular Weight	429.47 g/mol
CAS Number	863598-09-8
Mechanism of Action	ATP-competitive inhibitor of Casein Kinase 2
IC <sub>50</sub>	9 nM
Biological Activity	Inducer of normal human keratinocyte (NHEK) differentiation (EC <sub>50</sub> = 100 nM)

## Signaling Pathways Modulated by CK2 Inhibitor IV

Protein Kinase CK2 is a pleiotropic serine/threonine kinase that phosphorylates a vast number of substrates, thereby regulating numerous cellular processes. In the context of keratinocyte differentiation, CK2 plays a critical regulatory role. Inhibition of CK2 by CK2 Inhibitor IV triggers a signaling cascade that promotes the differentiation of these epidermal cells.

The diagram below illustrates the signaling pathway influenced by the inhibition of CK2, leading to keratinocyte differentiation. CK2 normally phosphorylates and activates downstream targets that can suppress differentiation. By inhibiting CK2, this suppression is removed, leading to the activation of pathways that drive the expression of differentiation markers.





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